

4-O-Galloylbergenin: A Technical Guide on its Discovery, Isolation, and Biological Activity

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Compound of Interest

Compound Name: 4-o-Galloylbergenin

Cat. No.: B150170

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Abstract

This technical guide provides a comprehensive overview of the discovery, isolation, and known biological activities of **4-O-Galloylbergenin**, a naturally occurring derivative of bergenin. It details the initial identification of this compound from its natural source and presents available quantitative data on its antioxidant properties. While a complete, detailed experimental protocol for its isolation from the primary literature was not accessible for this guide, a generalized workflow based on related compounds is presented. Currently, specific signaling pathways modulated by **4-O-Galloylbergenin** have not been elucidated in the scientific literature.

Introduction

Bergenin is a C-glucoside of 4-O-methyl gallic acid that has been the subject of extensive research for its diverse pharmacological activities. Its derivatives, such as **4-O-Galloylbergenin**, are of significant interest to the scientific community for their potential as novel therapeutic agents. This document focuses specifically on the history and scientific data related to **4-O-Galloylbergenin**.

Discovery and Initial Isolation

The first and thus far only documented isolation of **4-O-Galloylbergenin** was reported in 2013 by Mu et al. from the rhizome of *Ardisia gigantifolia*, a plant used in traditional medicine.[1][2][3]

In this seminal study, **4-O-Galloylbergenin** was isolated alongside other known bergenin derivatives. The structural elucidation of the compound was accomplished using modern spectroscopic techniques, including one- and two-dimensional nuclear magnetic resonance (NMR) spectroscopy and high-resolution electrospray ionization mass spectrometry (HR-ESIMS).[1][2]

Physicochemical Properties and Structure

The fundamental structure of **4-O-Galloylbergenin** consists of a bergenin core with a galloyl group attached at the 4-O position.

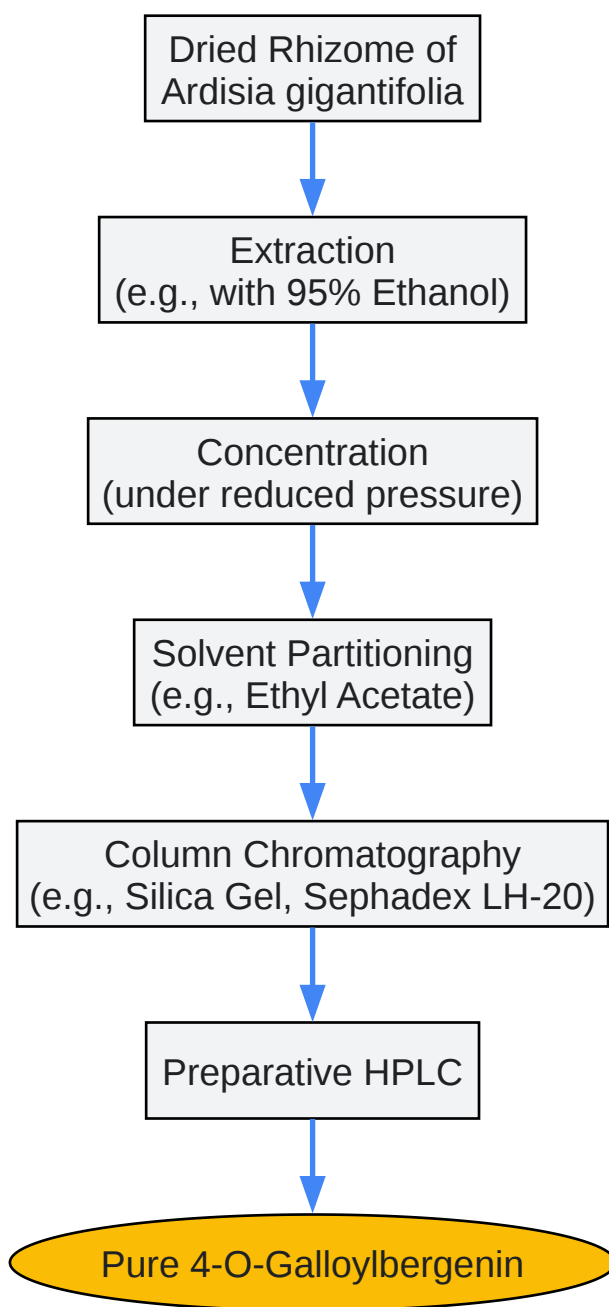
Table 1: Physicochemical Properties of **4-O-Galloylbergenin**

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₀ O ₁₃	Inferred from bergenin and gallic acid precursors
CAS Number	82958-45-0	[3]
Precursors	Bergenin, Gallic Acid	[3]

Experimental Protocols

General Isolation and Purification Workflow

While the specific, detailed protocol from the initial discovery paper by Mu et al. could not be accessed for this guide, a general methodology for the isolation of bergenin derivatives from plant material can be outlined. This workflow is based on common practices in natural product chemistry.



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A generalized workflow for the isolation of **4-O-Galloylbergenin**.

Structural Elucidation

The definitive identification of **4-O-Galloylbergenin** relies on a suite of spectroscopic techniques:

- 1D NMR: ^1H and ^{13}C NMR spectra are used to identify the chemical shifts and multiplicities of all protons and carbons in the molecule.
- 2D NMR: Techniques such as COSY, HSQC, and HMBC are employed to establish the connectivity between protons and carbons, confirming the structure of the bergenin core and the position of the galloyl group.
- HR-ESIMS: This technique provides a highly accurate mass measurement, which is used to determine the elemental composition and confirm the molecular formula of the isolated compound.[\[1\]](#)[\[2\]](#)

Biological Activity

To date, the primary reported biological activity of **4-O-Galloylbergenin** is its antioxidant potential.

Antioxidant Activity

In its initial discovery paper, **4-O-Galloylbergenin** demonstrated significant free-radical scavenging activity in the 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay.[\[1\]](#)[\[2\]](#)

Table 2: Antioxidant Activity of **4-O-Galloylbergenin** and Related Compounds

Compound	DPPH Radical Scavenging Activity (EC_{50} in $\mu\text{mol L}^{-1}$)	Reference
4-O-Galloylbergenin	7.8	[1] [2]
11-O-Galloylbergenin	9.0	[1] [2]
11-O-(3'-O-methylgalloyl) bergenin	9.7	[1] [2]
Vitamin C (Positive Control)	28.3	[1]

Signaling Pathways and Mechanism of Action

As of the compilation of this guide, there is no specific research available that elucidates the signaling pathways directly modulated by **4-O-Galloylbergenin**. Research on its parent

compound, bergenin, and other natural products isolated from *Ardisia* species suggests potential involvement in anti-inflammatory pathways such as MAPK and NF- κ B, and antioxidant response pathways. However, these have not been experimentally confirmed for **4-O-Galloylbergenin**.

Future Directions

The potent antioxidant activity of **4-O-Galloylbergenin** suggests that it is a promising candidate for further investigation. Future research should focus on:

- Detailed Biological Screening: Evaluating its activity in a broader range of assays, including anti-inflammatory, anticancer, and neuroprotective models.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways through which **4-O-Galloylbergenin** exerts its biological effects.
- Synthetic Methodologies: Developing efficient synthetic routes to produce larger quantities of the compound for preclinical and clinical studies.

Conclusion

4-O-Galloylbergenin is a relatively recently discovered natural product with demonstrated in vitro antioxidant activity that surpasses that of Vitamin C in the reported assay. Its discovery from *Ardisia gigantifolia* opens avenues for further exploration of this and other bergenin derivatives as potential therapeutic agents. The lack of detailed information on its isolation protocol and specific signaling pathways highlights the need for further research to fully understand and exploit its pharmacological potential.

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References

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